

Core Chemical Identifiers and Properties of (R)-Sitcp

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Compound of Interest

Compound Name: (R)-Sitcp

Cat. No.: B2993439

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This technical guide provides essential information regarding the chiral spiro-phosphepine catalyst, **(R)-Sitcp**. The following data summarizes its key chemical identifiers and physical properties.

(R)-Sitcp is a chiral phosphine catalyst utilized in enantioselective synthesis. Notably, it has been employed in the promotion of enantioselective formal [4 + 2] cycloaddition reactions.[1]

Chemical Data for (R)-Sitcp

Identifier	Value	Source
CAS Number	856407-37-9	PubChem[2]
Molecular Formula	C25H23P	PubChem[2]
Molecular Weight	354.4 g/mol	PubChem[2]
PubChem CID	11325691	PubChem[2]

Experimental Application: Enantioselective [4 + 2] Cycloaddition

A notable application of **(R)-Sitcp** is in the enantioselective formal [4 + 2] cycloaddition of saccharin-derived ketimines and ethyl α -methylallenoate. This reaction yields tricyclic tetrahydropyridines with good yields and high enantiomeric excesses.[1]

The general workflow for this type of phosphine-catalyzed reaction involves the nucleophilic addition of the phosphine to an allenolate, forming a zwitterionic intermediate. This intermediate then reacts with an imine through a series of steps, including proton transfers and conjugate addition, to ultimately yield the tetrahydropyridine product and regenerate the phosphine catalyst.

Figure 1. Generalized workflow for the **(R)-Sitcp** catalyzed [4 + 2] annulation.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. (R)-Sitcp | C₂₅H₂₃P | CID 11325691 - PubChem [pubchem.ncbi.nlm.nih.gov]
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